

# Application Note: Ultrasonic-Assisted Extraction of Triterpenoids

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## Compound of Interest

Compound Name: *Momordicoside L*

Cat. No.: B1252635

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## Introduction

Triterpenoids are a large and structurally diverse class of naturally occurring compounds with a wide range of pharmacological activities, including anti-inflammatory, anti-cancer, and anti-viral effects. Efficient extraction of these valuable compounds from plant matrices is a critical first step in their study and development as therapeutic agents. Ultrasonic-Assisted Extraction (UAE) is a modern and efficient technique that utilizes high-frequency sound waves to disrupt plant cell walls, enhancing solvent penetration and facilitating the release of target compounds. This method offers several advantages over traditional extraction techniques, such as reduced extraction time, lower solvent consumption, and increased extraction yields. This application note provides a detailed protocol for the ultrasonic-assisted extraction of triterpenoids and summarizes key experimental data from various studies.

## Principle of Ultrasonic-Assisted Extraction

UAE employs acoustic cavitation, the formation, growth, and implosion of microscopic bubbles in a liquid medium. The collapse of these bubbles near the surface of the plant material generates microjets and shockwaves that disrupt the cell walls and membranes. This mechanical effect enhances the mass transfer of intracellular contents, including triterpenoids, into the extraction solvent.

## Data Presentation

The efficiency of ultrasonic-assisted extraction of triterpenoids is influenced by several key parameters. The following tables summarize the optimized conditions and resulting yields from various studies, providing a comparative overview for researchers.

Table 1: Optimized Parameters for Ultrasonic-Assisted Extraction of Triterpenoids from Various Plant Sources

Plant Material	Target Compound	Solvent	Solvent:Material Ratio (mL/g)	Temperature (°C)	Time (min)	Power (W)	Yield	Reference
Gomphrena celosioides	Triterpenoid Saponins	Deionized Water	26.1:1	78.2	33.6	550	2.337%	[1]
Chaenomeles speciosa leaves	Total Triterpenoids	93% Ethanol	25:1	70	30	390	36.77 ± 0.40 mg/g	[2]
Ganoderma lucidum	Triterpenoids	50% Ethanol	50:1	80	100	210	0.38%	[3][4][5]
Loquat Peel	Total Triterpenoid Acid	71% Ethanol	10:1	30	45	160	13.92 ± 0.20 mg/g	[6]
Bergeniaemeiensis rhizomes	Triterpenes	75% Ethanol	25:1	Not specified	40	210	229.37 ± 7.16 mg UAE/g	[7]
Caryacathayensis husks	Triterpenoids	Not specified	58:1	65	42	Not specified	33.92 ± 0.52 mg UAE/g	[8]

Ganoderma lucidum spore powder	Triterpenoids	95% Ethanol	50:1	Not specified	5.4	564.7	0.97 ± 0.04%	[9][10]
Vietnamese Ganoderma lucidum	Triterpenoids	Not specified	27:1	Not specified	55	480	9.5768 mg/g	[11]

Table 2: Comparison of Triterpene Yields from *Centella asiatica* using Different Extraction Techniques

Extraction Technique	Solvent	Yield (mg/g DW)	Reference
Ultrasound-Assisted Extraction (UAE)	90% Methanol	144.19 ± 0.04	[12]
Soxhlet Extraction (SE)	Methanol	Lower than UAE	[12][13]
Microwave-Assisted Extraction (MAE)	Methanol	Lower than UAE	[12][13]
Subcritical Water Extraction (SWE)	Water	Lower than UAE	[13]

## Experimental Protocols

This section outlines a general and an optimized protocol for the ultrasonic-assisted extraction of triterpenoids.

### General Protocol for Ultrasonic-Assisted Extraction of Triterpenoids

This protocol provides a starting point for the extraction of triterpenoids and can be optimized for specific plant materials and target compounds.

#### Materials and Reagents:

- Dried and powdered plant material
- Extraction solvent (e.g., ethanol, methanol, water, or aqueous mixtures)
- Ultrasonic bath or probe sonicator
- Beakers or flasks
- Filter paper or centrifuge
- Rotary evaporator
- Analytical balance

#### Procedure:

- **Sample Preparation:** Weigh a known amount of the dried and powdered plant material.
- **Solvent Addition:** Add the extraction solvent to the plant material in a suitable vessel at a specific solvent-to-material ratio.
- **Ultrasonication:** Place the vessel in an ultrasonic bath or immerse the ultrasonic probe into the mixture. Sonicate for a predetermined time and at a specific temperature and power.
- **Filtration/Centrifugation:** After extraction, separate the extract from the solid residue by filtration or centrifugation.
- **Solvent Evaporation:** Concentrate the extract by removing the solvent using a rotary evaporator under reduced pressure.
- **Drying and Weighing:** Dry the crude extract to a constant weight and calculate the extraction yield.

## Optimized Protocol: Extraction of Triterpenoids from *Chaenomeles speciosa* Leaves[2]

This protocol is based on an optimized study and provides specific parameters for high-yield extraction.

### Materials and Reagents:

- Dried and powdered *Chaenomeles speciosa* leaves
- 93% Ethanol
- Ultrasonic bath with power and temperature control
- 250 mL flasks
- Filter paper
- Rotary evaporator
- Analytical balance

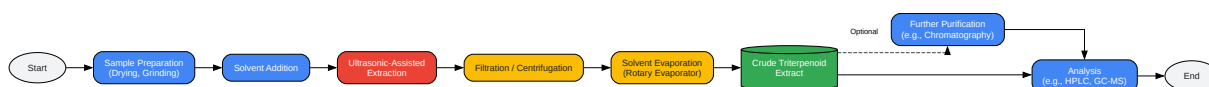
### Procedure:

- **Sample Preparation:** Weigh 2.0 g of the powdered *Chaenomeles speciosa* leaves.
- **Solvent Addition:** Add 50 mL of 93% ethanol to the flask containing the plant material (liquid-to-solid ratio of 25 mL/g).
- **Ultrasonication:** Place the flask in the ultrasonic bath. Set the ultrasonic power to 390 W and the temperature to 70 °C. Extract for 30 minutes.
- **Extraction Cycles:** Repeat the extraction process once more with fresh solvent for optimal yield.
- **Filtration:** Combine the extracts from both cycles and filter to remove the solid plant material.

- **Solvent Evaporation:** Evaporate the ethanol from the filtrate using a rotary evaporator to obtain the crude triterpenoid extract.
- **Yield Calculation:** Dry the extract to a constant weight and calculate the total triterpenoids yield (TTY), which is expected to be approximately  $36.77 \pm 0.40$  mg/g.

## Visualization of the Experimental Workflow

The following diagram illustrates the general workflow for the ultrasonic-assisted extraction of triterpenoids.



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Caption: Workflow for Ultrasonic-Assisted Extraction of Triterpenoids.

## Conclusion

Ultrasonic-assisted extraction is a powerful and efficient method for the isolation of triterpenoids from plant materials. The optimization of key parameters such as solvent type, temperature, time, and ultrasonic power is crucial for achieving high extraction yields. The protocols and data presented in this application note serve as a valuable resource for researchers and scientists in the fields of natural product chemistry and drug development, enabling them to effectively extract and study these promising bioactive compounds.

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## References

- 1. biozoojournals.ro [biozoojournals.ro]
- 2. Ultrasound-assisted extraction of triterpenoids from *Chaenomeles speciosa* leaves: Process optimization, adsorptive enrichment, chemical profiling, and protection against ulcerative colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Optimization of ultrasonic-assisted extraction of polysaccharides and triterpenoids from the medicinal mushroom *Ganoderma lucidum* and evaluation of their in vitro antioxidant capacities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- 5. Optimization of ultrasonic-assisted extraction of polysaccharides and triterpenoids from the medicinal mushroom *Ganoderma lucidum* and evaluation of their in vitro antioxidant capacities | PLOS One [journals.plos.org]
- 6. mdpi.com [mdpi.com]
- 7. Effects of Ultrasonic-Assisted Extraction on the Yield and the Antioxidative Potential of *Bergenia emeiensis* Triterpenes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. maxapress.com [maxapress.com]
- 9. Production of triterpenoid compounds from *Ganoderma lucidum* spore powder using ultrasound-assisted extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. vjs.ac.vn [vjs.ac.vn]
- 12. Total Triterpenes, Polyphenols, Flavonoids, and Antioxidant Activity of Bioactive Phytochemicals of *Centella asiatica* by Different Extraction Techniques - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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